

Seproxetine experimental vs predicted properties

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Compound Focus: Sproxetine Hydrochloride

CAS No.: 127685-30-7

Cat. No.: S543004

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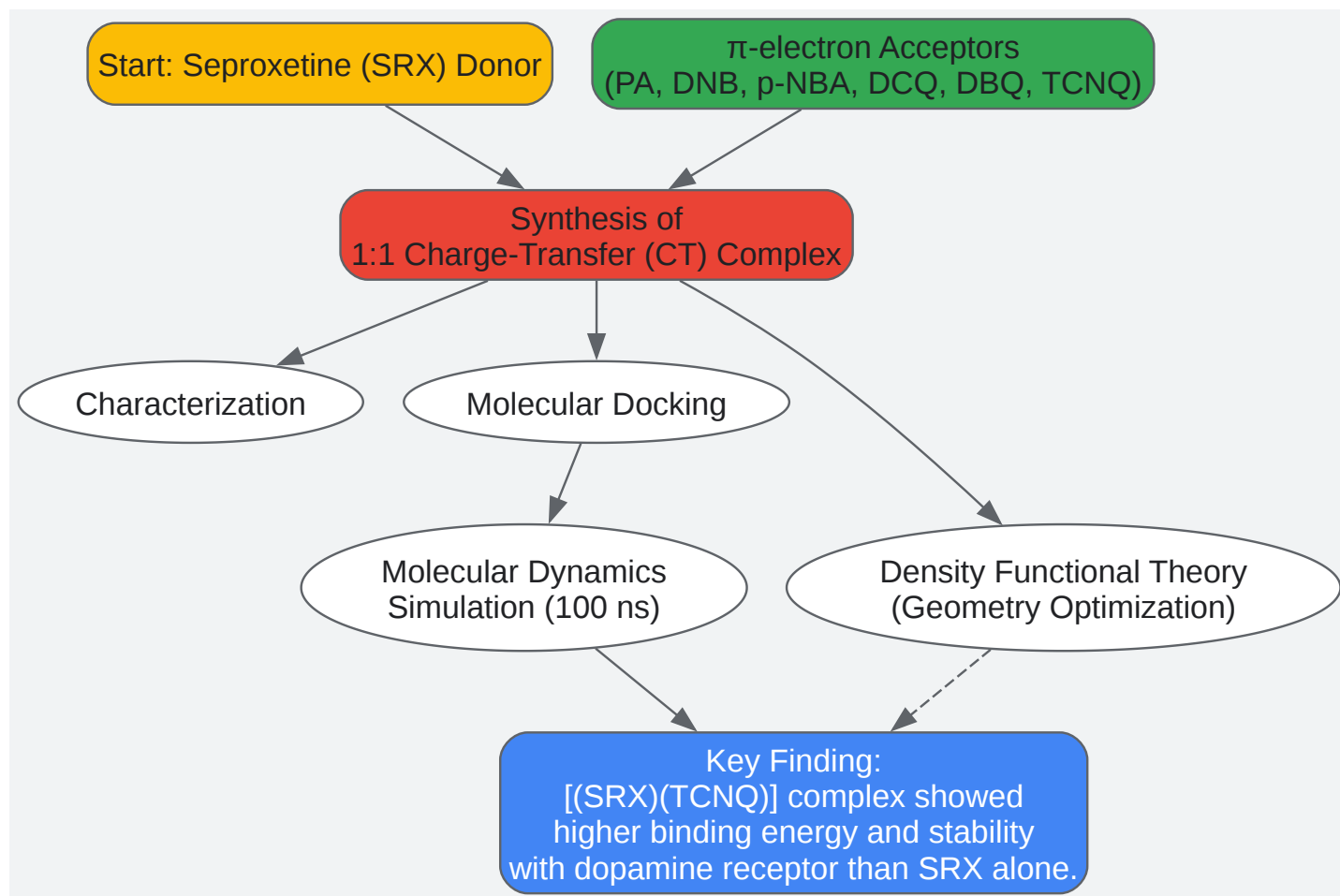
Known Properties of Sproxetine

The table below summarizes the key established information about Sproxetine from the search results.

Property	Description
Chemical Identity	Active N-demethylated metabolite of the antidepressant fluoxetine (Prozac) [1] [2].
Classification	Selective Serotonin Reuptake Inhibitor (SSRI) [1].
Potency	More potent than the parent compound, fluoxetine, and its other enantiomer (R-norfluoxetine) [1] [2].
Additional Targets	Extends beyond serotonin transporters to include dopamine transporters (DAT) and 5-HT _{2A/2C} receptors [1].
Historical Status	Development was reportedly halted in the 1990s due to serious cardiac side effects, such as QT prolongation [1].

A Note on Recent Experimental Research

A 2022 study explored a method to potentially enhance the efficacy and stability of Seproxetine through the formation of **charge-transfer complexes** [1]. The following diagram outlines the experimental workflow and key findings of this study.



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This study represents a novel approach to modifying Seproxetine, but it does not constitute a direct comparison of its fundamental predicted versus experimental properties.

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References

1. Increasing the Efficacy of Sefproxetine as an ... [mdpi.com]
2. Sefproxetine - an overview | ScienceDirect Topics [sciencedirect.com]

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